

An In-Depth Technical Guide to 4-(Methylamino)pyridine

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Compound of Interest

Compound Name: 4-(Methylamino)pyridine

Cat. No.: B057530

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Core Identity and Structure

4-(Methylamino)pyridine, a substituted pyridine derivative, is a valuable compound in synthetic organic chemistry, primarily recognized for its role as a nucleophilic catalyst.

- CAS Number: 1121-58-0[1]
- Chemical Formula: C₆H₈N₂
- IUPAC Name: N-Methylpyridin-4-amine
- Synonyms: 4-MAP

The structure of **4-(Methylamino)pyridine** consists of a pyridine ring substituted at the 4-position with a methylamino group. This substitution pattern is crucial for its chemical reactivity.

Molecular Structure:

Chemical structure of **4-(Methylamino)pyridine**.

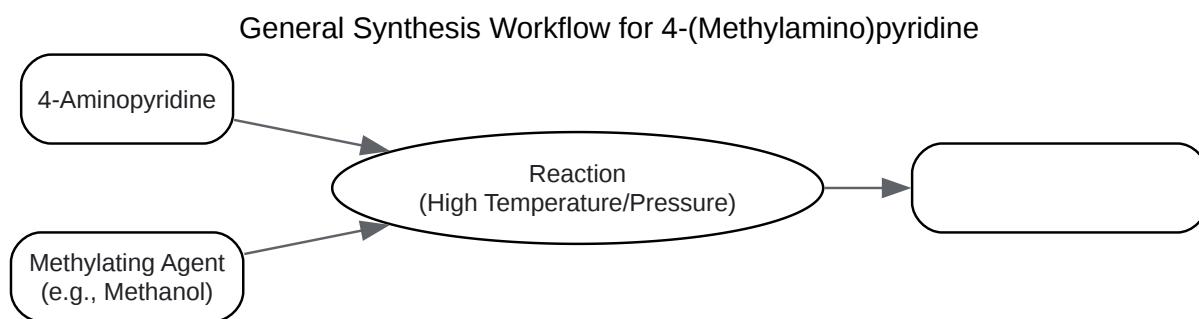
Physicochemical Properties

A summary of the key physicochemical properties of **4-(Methylamino)pyridine** is presented in the table below.

Property	Value	Reference
Molecular Weight	108.14 g/mol	[1]
Appearance	Solid	
Melting Point	124-125 °C	
Boiling Point	100 °C at 0.1 mmHg	
Solubility	Soluble in water, acetone, ethanol, ether, and benzene.	

Synthesis

A general synthetic route to **4-(methylamino)pyridine** involves the reaction of 4-aminopyridine with a methylating agent.



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General synthesis workflow.

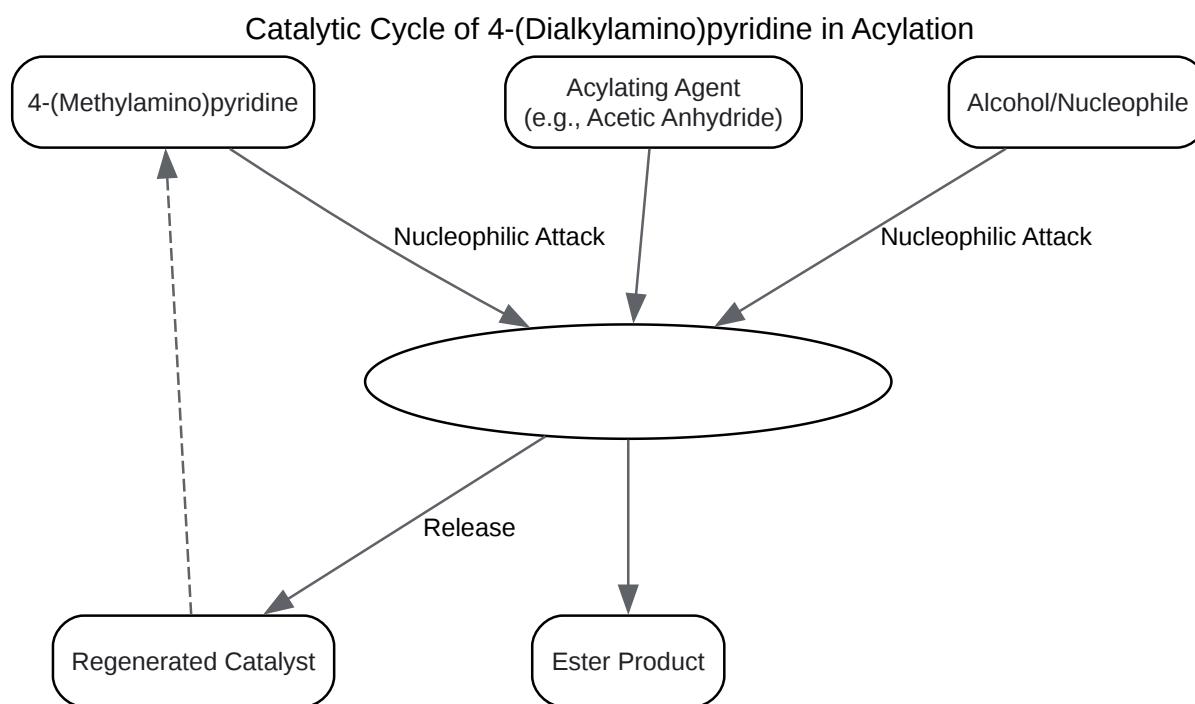
Applications in Organic Synthesis: Nucleophilic Catalysis

4-(Methylamino)pyridine is primarily utilized as a nucleophilic catalyst in a variety of organic transformations, most notably in acylation reactions. Its catalytic activity is attributed to the

nucleophilicity of the pyridine nitrogen, which is enhanced by the electron-donating methylamino group.

Mechanism of Catalysis in Acylation

The catalytic mechanism of **4-(methylamino)pyridine** in acylation is analogous to that of the well-studied 4-(dimethylamino)pyridine (DMAP). The reaction proceeds through the formation of a highly reactive N-acylpyridinium intermediate.



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References

- 1. scbt.com [scbt.com]

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